

(2S)-5-Methoxyflavan-7-ol: A Technical Overview

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Compound of Interest

Compound Name: (2S)-5-Methoxyflavan-7-ol

Cat. No.: B12397560

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For Researchers, Scientists, and Drug Development Professionals

CAS Number: 35290-20-1

Abstract

(2S)-5-Methoxyflavan-7-ol is a chiral flavan derivative belonging to the flavonoid family of natural products. It has been identified as a constituent of Dragon's blood resin, a traditional medicine derived from various plant species. While the broader class of flavonoids is well-studied for a range of biological activities, specific and in-depth technical data for **(2S)-5-Methoxyflavan-7-ol** remains limited in publicly available scientific literature. This guide provides a summary of the currently available information and highlights areas where further research is needed to fully characterize its properties and potential applications.

Chemical and Physical Properties

(2S)-5-Methoxyflavan-7-ol is characterized by a flavan core structure with a methoxy group at the C-5 position and a hydroxyl group at the C-7 position of the A-ring. The "(2S)" designation indicates the stereochemistry at the C-2 position of the C-ring.

Table 1: Physicochemical Properties of **(2S)-5-Methoxyflavan-7-ol**

Property	Value	Reference(s)
CAS Number	35290-20-1	[1]
Molecular Formula	C ₁₆ H ₁₆ O ₃	
Molecular Weight	256.30 g/mol	
Synonyms	7-Hydroxy-5-methoxyflavan	
Natural Source(s)	Dragon's blood resin	[1]

Spectroscopic Data

Detailed experimental spectroscopic data for **(2S)-5-Methoxyflavan-7-ol**, including ¹H-NMR, ¹³C-NMR, Mass Spectrometry, and IR data, are not readily available in the surveyed literature. Such data is crucial for the unambiguous identification and characterization of the compound.

Synthesis

A specific, detailed experimental protocol for the chemical synthesis of **(2S)-5-Methoxyflavan-7-ol** has not been reported in the reviewed scientific literature. General synthetic routes to flavans often involve the reduction of the corresponding flavanones or the cyclization of appropriately substituted chalcones. The stereoselective synthesis of the (2S)-enantiomer would likely require the use of chiral catalysts or resolving agents.

Biological Activity

While flavonoids as a class are known to exhibit a wide range of biological activities, including antioxidant, anti-inflammatory, and cytotoxic effects, there is a significant lack of quantitative data specifically for **(2S)-5-Methoxyflavan-7-ol**.

Data Gap: No quantitative data (e.g., IC₅₀ values) for the antioxidant, anti-inflammatory, or cytotoxic activities of **(2S)-5-Methoxyflavan-7-ol** could be located in the public domain.

Mechanism of Action

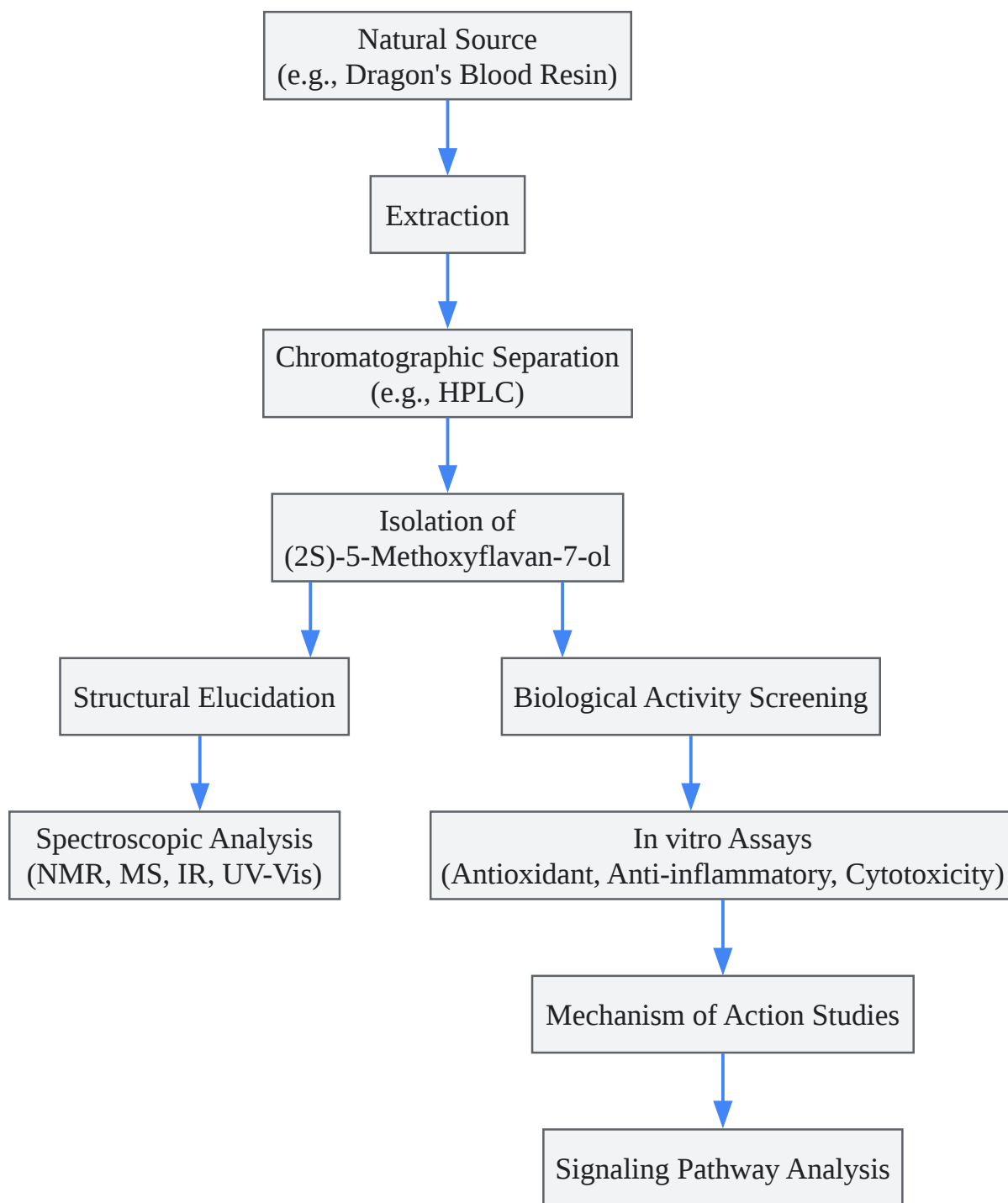
The specific molecular targets and signaling pathways modulated by **(2S)-5-Methoxyflavan-7-ol** have not been elucidated. Mechanistic studies are essential to understand how this

compound might exert any biological effects.

Data Gap: There is no available information on the mechanism of action or the specific signaling pathways affected by **(2S)-5-Methoxyflavan-7-ol**.

Experimental Workflows and Pathways

Given the absence of specific experimental data for **(2S)-5-Methoxyflavan-7-ol**, a generalized workflow for the isolation and characterization of a natural product is presented below. This diagram illustrates the logical steps that would be necessary to begin a research program on this compound.



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Caption: A logical workflow for the study of a natural product.

Conclusion and Future Directions

(2S)-5-Methoxyflavan-7-ol is a known natural product with established basic chemical properties. However, a thorough review of the scientific literature reveals a significant lack of in-depth technical data. To fully assess the potential of this compound for research and drug development, future studies should focus on:

- Total Synthesis: Development of a robust and stereoselective synthetic route.
- Spectroscopic Characterization: Full elucidation and publication of its NMR, MS, IR, and UV-Vis spectral data.
- Biological Screening: Comprehensive in vitro and in vivo evaluation of its antioxidant, anti-inflammatory, and cytotoxic activities, including the determination of IC₅₀ values.
- Mechanistic Studies: Identification of its molecular targets and the signaling pathways it modulates.

The generation of this fundamental data is a prerequisite for any further investigation into the therapeutic potential of **(2S)-5-Methoxyflavan-7-ol**.

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References

- 1. medchemexpress.com [medchemexpress.com]
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